

# Proper Disposal Procedures for 2-(3-Chlorophenyl)-3-oxobutanenitrile

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## Compound of Interest

Compound Name: 2-(3-Chlorophenyl)-3-oxobutanenitrile

CAS No.: 14123-79-6

Cat. No.: B3378308

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## Executive Summary

This technical guide outlines the mandatory disposal procedures for **2-(3-Chlorophenyl)-3-oxobutanenitrile** (CAS 14123-79-6). Due to the presence of both a nitrile group and a halogen (chlorine) substituent on the aromatic ring, this compound requires strict segregation from non-halogenated waste streams to prevent the formation of hazardous combustion byproducts (e.g., dioxins, HCl) during incineration.

Immediate Directive:

- Classification: Halogenated Organic Waste.
- Critical Restriction: Do NOT mix with strong acids or oxidizers.
- Disposal Path: High-temperature incineration with flue gas scrubbing (off-site via licensed contractor).

## Chemical Identification & Hazard Assessment

Accurate identification is the first step in compliant waste management.

Parameter	Specification
Chemical Name	2-(3-Chlorophenyl)-3-oxobutanenitrile
CAS Number	14123-79-6
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO
Molecular Weight	193.63 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in organic solvents (DMSO, Methanol); Poorly soluble in water

## Hazard Profile

- Toxicity (Acute): Harmful if swallowed (Acute Tox. 4).[1][2] The nitrile moiety poses a potential risk of metabolic cyanide release, although the beta-keto substitution generally increases stability compared to simple aliphatic nitriles [1].
- Reactivity: Incompatible with strong oxidizing agents and strong bases.
- Combustion Hazards: Thermal decomposition releases Hydrogen Chloride (HCl), Nitrogen Oxides (NO<sub>x</sub>), and potentially Hydrogen Cyanide (HCN) [2].

## Waste Segregation Protocol

The most critical operational error in handling chlorinated aromatics is improper segregation. Mixing halogenated waste with non-halogenated solvents significantly increases disposal costs and violates EPA/RCRA compliance standards regarding incineration parameters.

### The "Halogen Rule"

Because this compound contains chlorine, it must be classified as Halogenated Waste.

- Non-Halogenated Stream: < 1,000 ppm halogen content (typically).
- Halogenated Stream: Any waste containing significant chlorine, bromine, or fluorine.[3]

Why this matters: Incinerators for non-halogenated waste are not equipped with the necessary acid gas scrubbers to neutralize the HCl formed when this compound burns. Sending this to the wrong stream can damage facility infrastructure and lead to regulatory fines.

## Chemical Compatibility Matrix

Incompatible Class	Risk Mechanism	Action
Strong Acids	Potential hydrolysis of nitrile to amide/acid; risk of HCN evolution (low but non-zero).	SEGREGATE: Never add to acid waste streams.
Strong Oxidizers	Exothermic reaction; fire hazard.	SEGREGATE: Keep away from nitrates, perchlorates, and peroxides.
Reducing Agents	Potential reduction of the ketone or nitrile.	SEGREGATE: Store separately.

## Step-by-Step Disposal Workflow

This protocol ensures "cradle-to-grave" compliance, tracking the waste from the laboratory bench to the final disposal facility.

### Phase 1: Preparation & Packaging

- Container Selection: Use a chemically resistant container, preferably HDPE (High-Density Polyethylene) or Amber Glass with a Teflon-lined screw cap. Avoid metal containers due to potential corrosion from hydrolysis products.
- State Segregation:
  - Solid Waste: If the compound is in pure powder form, place it in a wide-mouth jar labeled "Solid Halogenated Waste."
  - Liquid Waste: If dissolved in a solvent (e.g., DCM, Chloroform), pour into the "Liquid Halogenated Waste" carboy.

- Note: If dissolved in a non-halogenated solvent (e.g., Acetone), the entire mixture must now be treated as Halogenated Waste.[4]

## Phase 2: Labeling

Affix a hazardous waste tag immediately upon the first addition of waste. The label must contain:

- Full Chemical Name: **2-(3-Chlorophenyl)-3-oxobutanenitrile**.[\[5\]](#)
- Hazard Checkboxes:  Toxic,  Irritant.
- Constituents: List the solvent % if in solution (e.g., "1% Compound in 99% Dichloromethane").

## Phase 3: Storage

- Store in a Satellite Accumulation Area (SAA).
- Ensure secondary containment (tray) is present to capture spills.
- Keep container closed at all times except when adding waste.

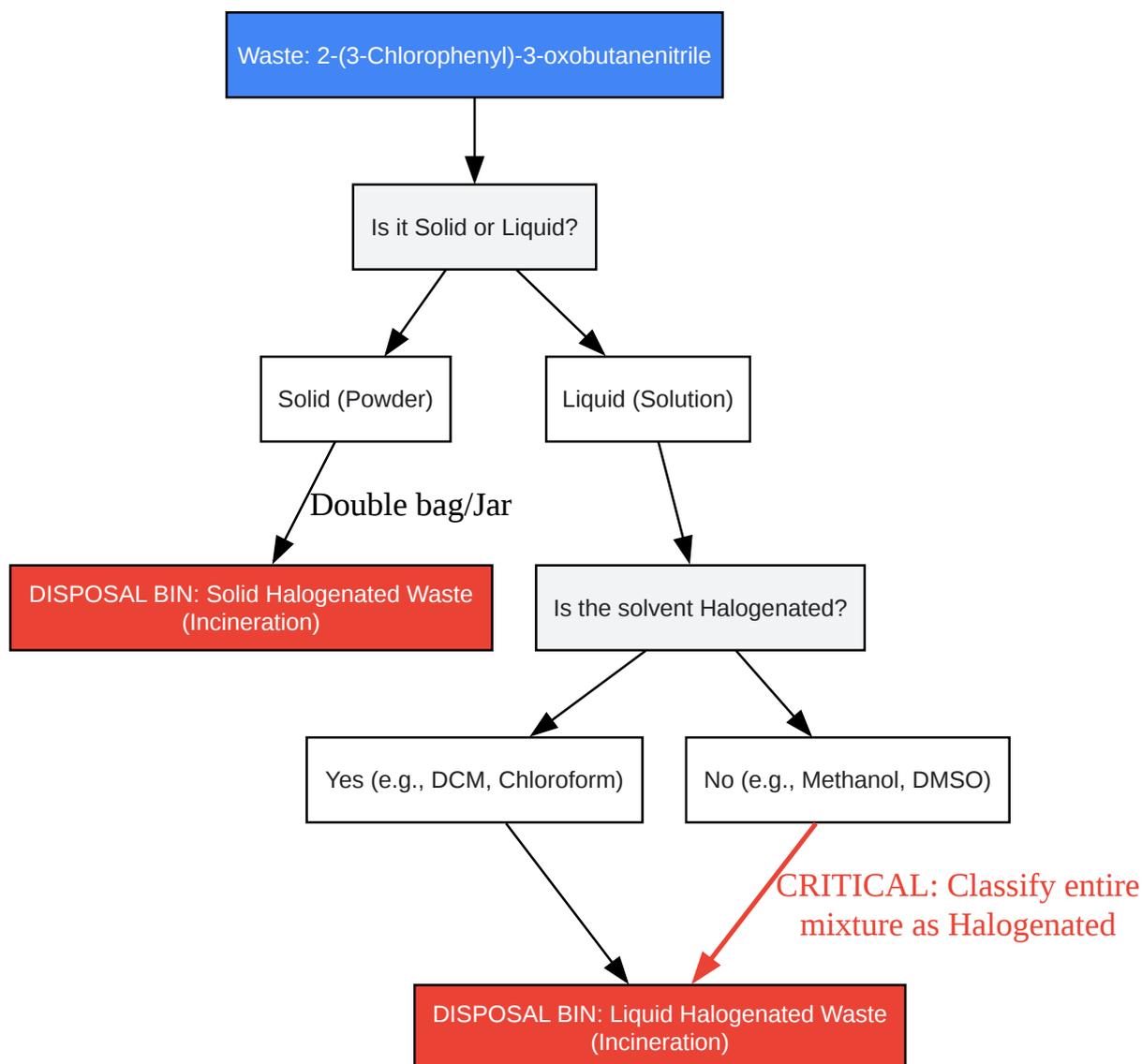
## Phase 4: Hand-off

- Request pickup from your institution's EHS (Environmental Health & Safety) or contracted waste hauler.
- Disposal Method: The standard industry method is High-Temperature Incineration at a permitted facility capable of handling halogenated organics (RCRA Code: D001/Ignitable, D003/Reactive depending on specific mixtures, though typically regulated as hazardous chemical waste) [\[3\]](#).

## Visualized Workflows

### Disposal Decision Tree

This logic flow ensures the compound enters the correct waste stream.

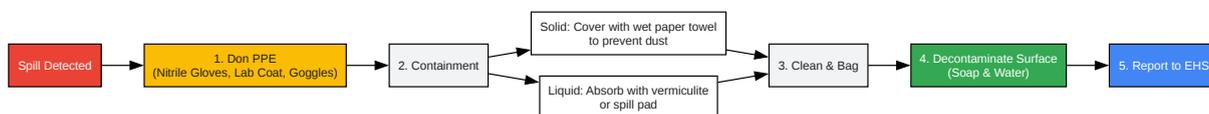


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Figure 1: Decision tree for segregating **2-(3-Chlorophenyl)-3-oxobutanenitrile** waste. Note that mixtures with non-halogenated solvents default to the halogenated stream.[4]

## Emergency Spill Response

In the event of a benchtop spill, follow this containment logic.



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Figure 2: Immediate response workflow for minor laboratory spills.

## Regulatory & Safety References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 12217349, **2-(3-Chlorophenyl)-3-oxobutanenitrile**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. Retrieved from [\[Link\]](#)

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